

In-Depth Technical Guide to Potassium Cyanate (CAS 540-09-0)

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Compound of Interest

Compound Name: 12-Tricosanone

Cat. No.: B1203296

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the chemical properties, safety data, and mechanistic actions of potassium cyanate. All quantitative data is presented in structured tables for ease of reference. Detailed experimental protocols for key toxicity assessments are provided, and critical pathways and workflows are visualized through diagrams.

Potassium cyanate (KOCN) is an inorganic salt with significant applications in chemical synthesis, agriculture, and metallurgy.^{[1][2]} In the biomedical field, it is a key reagent for the carbamylation of proteins and has been notably studied for its potential therapeutic effects in sickle cell anemia.^{[2][3]} This document serves as an in-depth resource for professionals working with or investigating this compound.

Chemical and Physical Properties

Potassium cyanate is a white, crystalline solid that is highly soluble in water.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	590-28-3	--INVALID-LINK--
Molecular Formula	CKNO	--INVALID-LINK--
Molecular Weight	81.12 g/mol	[4]
Appearance	White crystalline powder, chunks, or solid	[3][4][5]
Melting Point	315 °C (decomposes)	[3][5]
Boiling Point	700-900 °C (decomposes)	[5][6]
Density	2.056 g/cm ³ at 20 °C	[3][5][6]
Solubility in Water	750 g/L at 25 °C	[5]
pH	~10 (50 g/L solution at 20 °C)	[5][6]
Vapor Pressure	Not applicable	[5]

Safety and Toxicology

Potassium cyanate is classified as harmful if swallowed and causes serious eye irritation.[6][7] It is essential to handle this compound with appropriate personal protective equipment and adhere to safety protocols.

Acute Toxicity

Test	Species	Route	Value	Reference
LD50	Rat (female)	Oral	567 mg/kg	[5][8]
LD50	Mouse	Intraperitoneal	320 mg/kg	[5]

Hazard Statements

Code	Statement
H302	Harmful if swallowed
H319	Causes serious eye irritation
H412	Harmful to aquatic life with long lasting effects

(Data sourced from multiple safety data sheets)

First Aid Measures

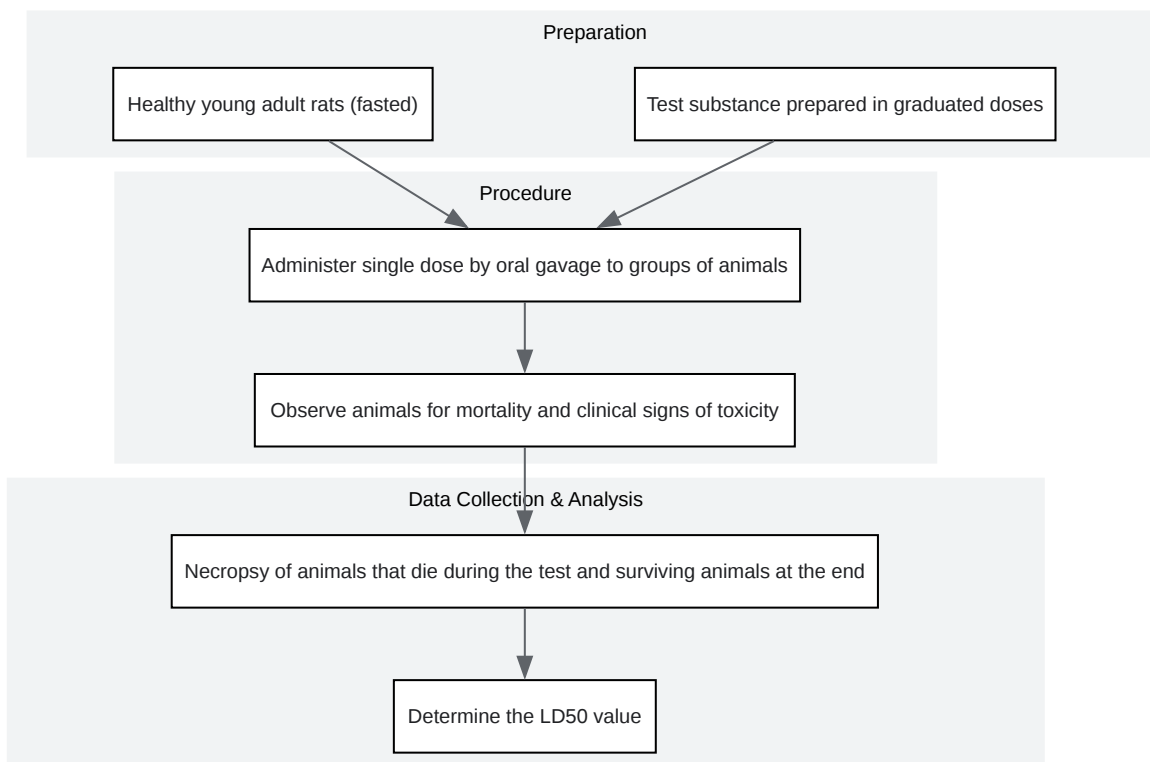
- If Inhaled: Move the person to fresh air.
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse skin with water/shower.
- In Case of Eye Contact: Rinse out with plenty of water. Call an ophthalmologist. Remove contact lenses if present and easy to do. Continue rinsing.[\[5\]](#)[\[7\]](#)
- If Swallowed: Immediately make the victim drink water (two glasses at most). Consult a physician.[\[5\]](#)[\[7\]](#)

Experimental Protocols

The following are summaries of the methodologies for key toxicological assessments, based on OECD guidelines. For complete and official protocols, it is imperative to consult the full OECD guideline documents.

Acute Oral Toxicity (Based on OECD Guideline 401)

This test provides information on health hazards likely to arise from a single oral exposure to a substance.



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Acute Oral Toxicity Testing Workflow

Methodology:

- Test Animals: Healthy, young adult rats of a commonly used laboratory strain are used. Animals are fasted prior to dosing.[6]
- Dose Levels: At least three dose levels are used, spaced to produce a range of toxic effects and mortality rates.[6]
- Administration: The test substance is administered in a single dose by gavage.[6]
- Observation Period: Animals are observed for at least 14 days for mortality and clinical signs of toxicity.[6]

- Pathology: All animals (those that die during the test and survivors at the end) are subjected to a gross necropsy.[\[6\]](#)
- Data Analysis: The LD50 is calculated, which is the statistically derived single dose that can be expected to cause death in 50% of the animals.[\[6\]](#)

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test assesses the potential of a substance to cause skin irritation or corrosion.

Methodology:

- Test Animal: The albino rabbit is the preferred species.[\[3\]](#)
- Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the animal is clipped.[\[3\]](#)
- Application: A single dose of 0.5 g of the solid test substance is applied to a small area of skin (approximately 6 cm²) and covered with a gauze patch.[\[3\]](#)
- Exposure: The exposure duration is 4 hours. After this period, the residual substance is removed.[\[3\]](#)
- Observation: The skin is examined for erythema and edema at 60 minutes, and then at 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of any effects.[\[3\]](#)
- Scoring: Skin reactions are scored according to a standardized grading system.[\[3\]](#)

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion.

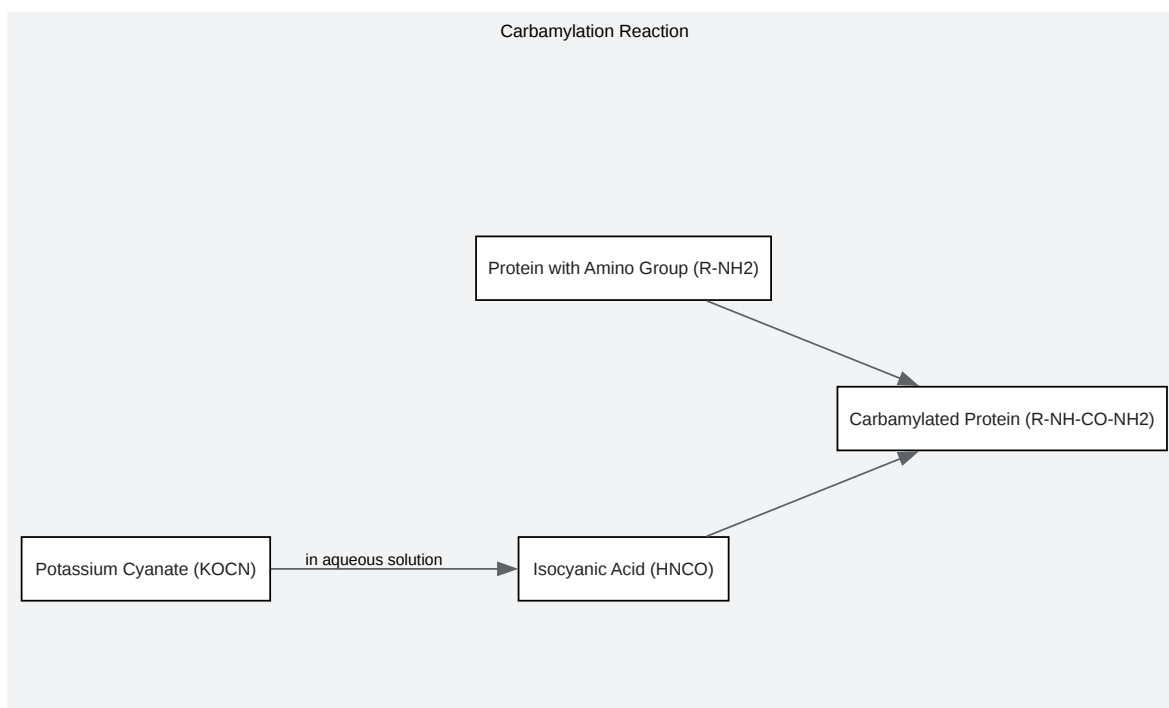
Methodology:

- Test Animal: Healthy, young adult albino rabbits are used.[\[5\]](#)

- Application: A single dose of the test substance is applied into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.[\[5\]](#)
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. The observation period may be extended up to 21 days to evaluate the reversibility of effects.[\[5\]](#)
- Evaluation: The cornea, iris, and conjunctiva are evaluated and scored for any lesions according to a standardized system.[\[5\]](#)

Mechanism of Action: Protein Carbamylation

Potassium cyanate's primary mechanism of action in biological systems is through the carbamylation of proteins. In aqueous solution, potassium cyanate exists in equilibrium with isocyanic acid (HNCO), which is the reactive species. Isocyanic acid readily reacts with the unprotonated amino groups of proteins, particularly the N-terminal α -amino groups and the ϵ -amino groups of lysine residues. This reaction results in the formation of a carbamoyl group on the protein.



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Protein Carbamylation by Potassium Cyanate

This non-enzymatic, post-translational modification can alter the structure and function of proteins.

Application in Sickle Cell Anemia

The anti-sickling effect of potassium cyanate is a direct result of the carbamylation of hemoglobin S (HbS). Isocyanic acid preferentially carbamylates the N-terminal valine residues of the α - and β -chains of hemoglobin.[3] This modification increases the oxygen affinity of HbS, which in turn inhibits the polymerization of deoxygenated HbS, the primary event leading to red blood cell sickling.[2] The carbamylation is an irreversible process.[3]

Conclusion

Potassium cyanate is a versatile chemical with important industrial and research applications. A thorough understanding of its properties and safety is crucial for its handling and use. Its mechanism of protein carbamylation has been a subject of significant research, particularly in the context of sickle cell disease. This guide provides a foundational understanding for professionals in research and drug development, emphasizing the importance of consulting detailed safety data sheets and experimental protocols for safe and effective utilization.

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